

An In-depth Technical Guide to the Physical Properties of Methylhydrazine Hydrochloride

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Compound of Interest

Compound Name: Methylhydrazine hydrochloride

Cat. No.: B1615554

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Introduction

Methylhydrazine hydrochloride ($\text{CH}_3\text{NH}_2\text{NH}_2\cdot\text{HCl}$), the salt of the volatile and reactive compound methylhydrazine, presents a more stable alternative for handling and storage. A thorough understanding of its physical properties is crucial for its application in chemical synthesis, as a component in rocket propellants, and for its potential consideration in pharmaceutical development. This guide provides a comprehensive overview of the core physical characteristics of **methylhydrazine hydrochloride**, including detailed experimental protocols and visual representations of relevant chemical processes.

Core Physical Properties

Methylhydrazine hydrochloride is a white to off-white crystalline solid.^[1] It is known to be hygroscopic, meaning it readily absorbs moisture from the air.^[1]

Data Presentation

The following tables summarize the available quantitative data for both methylhydrazine and its hydrochloride salt for comparative purposes.

Table 1: General and Physical Properties

Property	Methylhydrazine	Methylhydrazine Hydrochloride	Source(s)
Molecular Formula	CH ₆ N ₂	CH ₇ ClN ₂	[2][3]
Molecular Weight	46.07 g/mol	82.53 g/mol	[2][3]
Appearance	Colorless, fuming liquid	White to off-white crystalline solid	[1][4]
Odor	Ammonia-like	Not specified	[4]
Melting Point	-52.4 °C	Data not readily available	[4]
Boiling Point	87.5 °C at 760 mmHg	Data not readily available	[4]
Density	0.874 g/mL at 25 °C	Not specified	[5]
Vapor Pressure	49.6 mmHg at 25 °C	Not specified	[6]

Table 2: Solubility and Acidity

Property	Methylhydrazine	Methylhydrazine Hydrochloride	Source(s)
Solubility in Water	Miscible	Soluble	[1][4]
Solubility in Ethanol	Soluble	Soluble	[1][7]
Solubility in Ether	Soluble	Not specified	[7]
pKa	7.87	Not specified	[8]

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of physical properties. The following are standard methodologies adaptable for the characterization of **methylhydrazine hydrochloride**.

Synthesis of Methylhydrazine Hydrochloride

This protocol describes a common laboratory-scale synthesis.

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve hydrazine hydrate in a suitable solvent such as ethanol.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add concentrated hydrochloric acid dropwise to the stirred solution to form hydrazine hydrochloride.
- Introduce a methylating agent, such as methyl chloride, into the reaction mixture.
- Allow the reaction to proceed at a controlled temperature. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting crude **methylhydrazine hydrochloride** is then purified by recrystallization from a suitable solvent system (e.g., ethanol/ether) to yield the final crystalline product.

Determination of Melting Point

The melting point of a hygroscopic solid like **methylhydrazine hydrochloride** requires careful sample preparation.

Procedure:

- Finely powder a small, dry sample of **methylhydrazine hydrochloride**.
- Quickly pack the powdered sample into a capillary tube to a height of 2-3 mm.
- If the sample is particularly hygroscopic, the open end of the capillary tube should be flame-sealed.
- Place the capillary tube in a melting point apparatus.

- Heat the sample rapidly to a temperature about 15-20 °C below the expected melting point.
- Then, reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Determination of Solubility

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound.

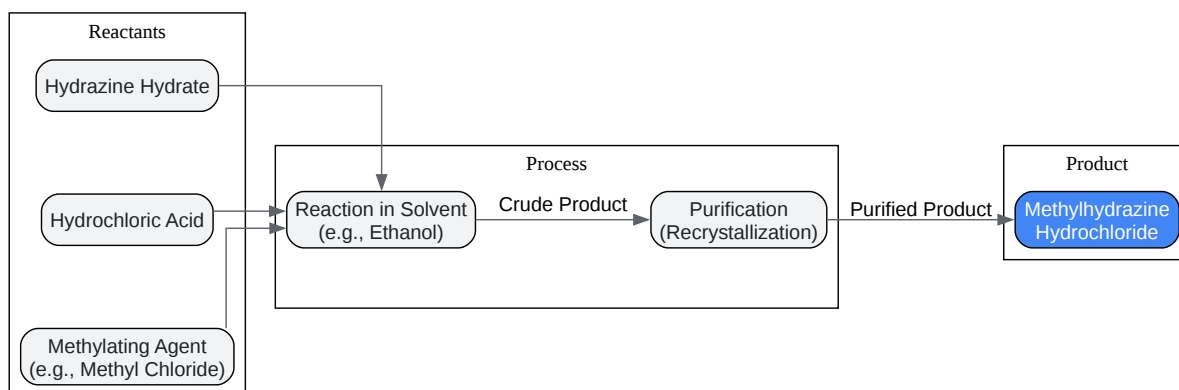
Procedure:

- Add an excess amount of solid **methylhydrazine hydrochloride** to a known volume of the desired solvent (e.g., water, ethanol) in a sealed flask.
- Agitate the flask at a constant temperature (e.g., 25 °C) using a shaker bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any suspended solid particles.
- Analyze the concentration of **methylhydrazine hydrochloride** in the filtrate using a suitable analytical method, such as titration or a spectroscopic technique (e.g., UV-Vis spectroscopy after derivatization).
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualizations

Synthesis of Methylhydrazine Hydrochloride

The following diagram illustrates a typical workflow for the synthesis of **methylhydrazine hydrochloride**.

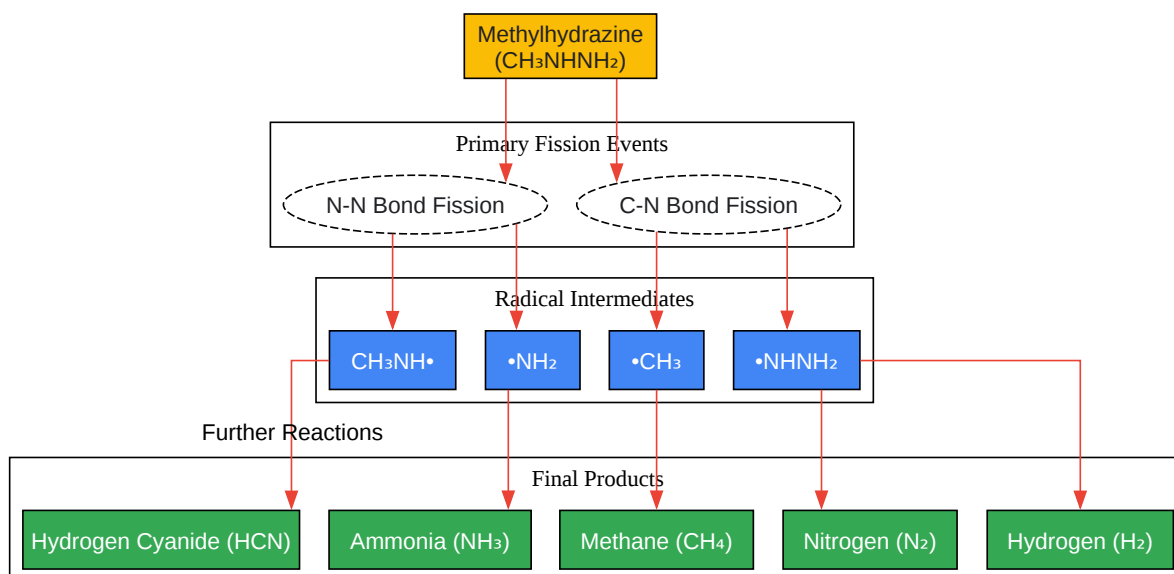


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Synthesis Workflow for **Methylhydrazine Hydrochloride**

Thermal Decomposition Pathway of Methylhydrazine

The thermal decomposition of methylhydrazine involves the cleavage of N-N and C-N bonds, leading to the formation of various smaller molecules and radical species.^{[1][6][9]} This process is complex and can proceed through multiple pathways.



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Simplified Thermal Decomposition Pathway of Methylhydrazine

Conclusion

This technical guide provides a consolidated resource on the physical properties of **methylhydrazine hydrochloride**. While a comprehensive set of quantitative data for the hydrochloride salt is not fully available in the public domain, this document outlines the known properties and provides standardized methodologies for their experimental determination. The provided visualizations offer a clear understanding of the synthesis and a potential decomposition pathway, which are critical for the safe and effective use of this compound in research and development.

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